

Essential Safety and Operational Guide for Handling 4-Chloro-N-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-N-methylaniline

Cat. No.: B146314

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **4-Chloro-N-methylaniline** (CAS No. 932-96-7). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Pre-Operational Safety Checklist & Preparation

Before handling **4-Chloro-N-methylaniline**, ensure the following preparations are complete:

- Engineering Controls: All work must be conducted in a certified chemical fume hood to ensure adequate ventilation.^{[1][2]} An emergency eyewash station and safety shower must be readily accessible.^{[2][3]}
- Personal Protective Equipment (PPE): All personnel must be equipped with the following PPE. A thorough inspection of PPE for integrity is required before each use.
 - Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][2]}
 - Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves to prevent skin exposure.^[1]

- Clothing: Wear appropriate protective clothing to prevent skin exposure.^[1] A lab coat or chemical-resistant apron is mandatory.
- Respiratory Protection: If workplace conditions warrant a respirator's use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.^{[1][2]} A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is recommended if exposure limits are exceeded or if irritation is experienced.^[2]
- Spill Kit: An accessible spill kit containing a non-combustible absorbent material (e.g., sand, vermiculite) and a spark-proof tool for cleanup must be available.^[1]
- Waste Container: A designated, properly labeled hazardous waste container for **4-Chloro-N-methylaniline** waste must be available in the work area.

Step-by-Step Handling Protocol

2.1. Material Transfer

- Grounding: Ground and bond containers when transferring material to prevent static discharge.^{[1][2]}
- Tools: Use only non-sparking, explosion-proof tools and equipment.^{[1][2]}
- Environment: Keep the chemical away from heat, sparks, open flames, and other ignition sources.^{[2][4]}
- Container Management: Keep the container tightly closed when not in use.^{[1][2]}

2.2. During Operation

- Avoid Contact: Avoid all personal contact, including inhalation of vapors.^{[1][5]} Do not breathe mist or vapors.^{[1][6]}
- Hygiene: Do not eat, drink, or smoke in the laboratory.^{[2][3]} Wash hands thoroughly after handling.^[2]

- **Monitoring:** Be aware of the symptoms of overexposure, which may include headache, dizziness, tiredness, nausea, and vomiting.[2] Inhalation may cause a burning sensation in the chest, and skin contact can cause irritation and cyanosis of the extremities.[1]

Emergency Procedures

3.1. First Aid

- **Inhalation:** Remove the individual from exposure to fresh air immediately.[1] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[1][2] Seek immediate medical attention.[1][2]
- **Skin Contact:** Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1] Seek medical attention.[1][2] Wash clothing before reuse.[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1][2]
- **Ingestion:** Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1]

3.2. Spill Response

- **Evacuate:** Evacuate all non-essential personnel from the spill area.[3]
- **Ventilate:** Ensure the area is well-ventilated.[1]
- **Containment:** Absorb the spill using a non-combustible material such as earth, sand, or vermiculite.[1]
- **Cleanup:** Use a spark-proof tool to collect the absorbed material and place it in a suitable, sealed container for disposal.[1][3]
- **Decontamination:** Wash the spill area after the material has been collected.[3]

Disposal Plan

All waste containing **4-Chloro-N-methylaniline** must be treated as hazardous waste.

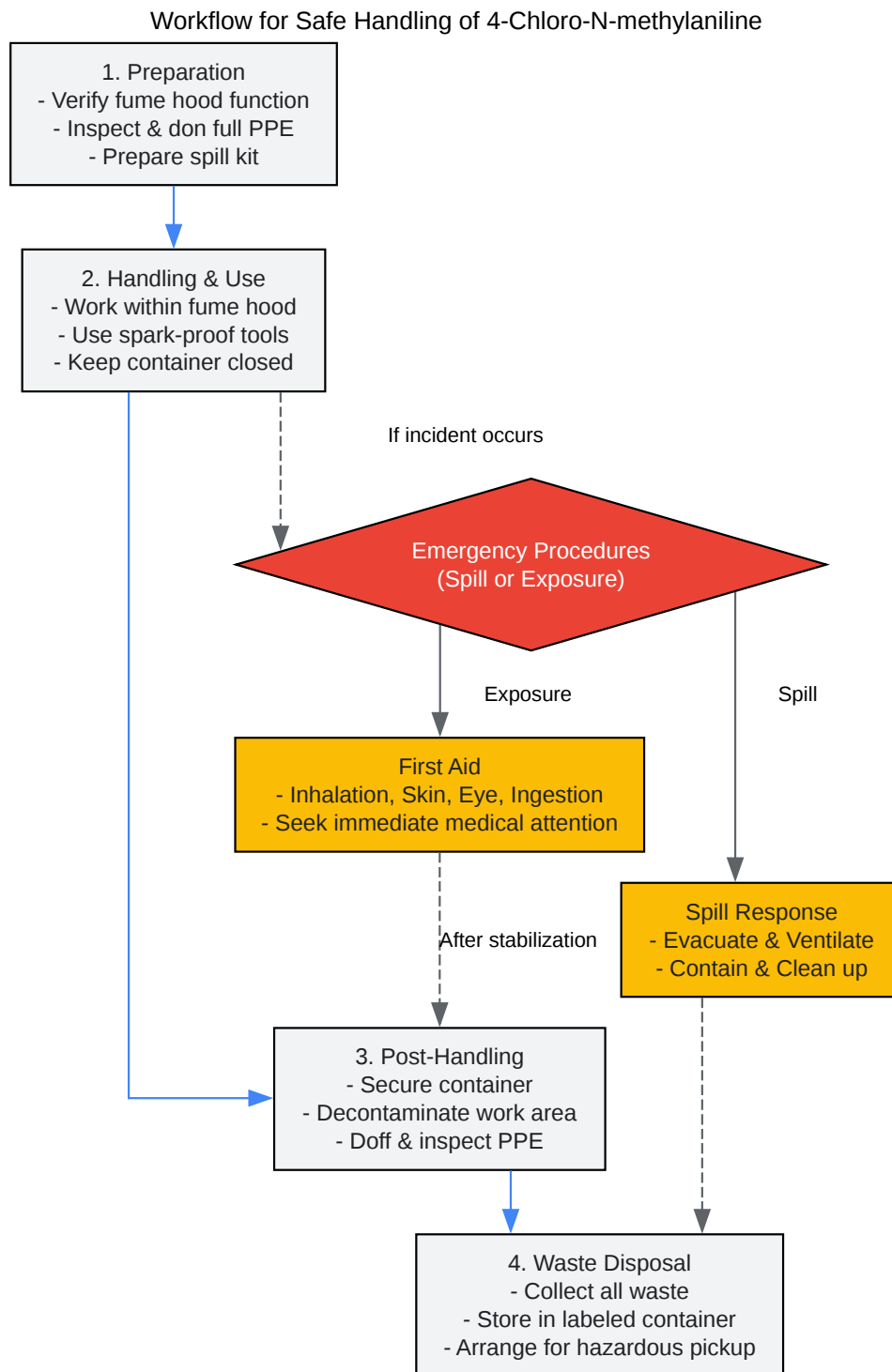
- Collection: Collect all waste, including contaminated PPE and spill cleanup materials, in a designated and properly labeled hazardous waste container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible substances.[\[1\]](#)
- Disposal: Dispose of the contents and the container in accordance with all local, state, and federal regulations.[\[2\]](#)[\[4\]](#) This may require using an approved waste disposal plant.[\[2\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClN	
Molecular Weight	141.6 g/mol	[7]
Appearance	Clear yellow to yellow-brown liquid	[1] [7]
Boiling Point	239 °C	[1] [7]
Flash Point	51.7 °C (125 °F)	[7]
Density	1.169 g/mL at 25 °C	[7]
Vapor Pressure	0.0372 mmHg at 25°C	[7]
Solubility in Water	Insoluble	[1]

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **4-Chloro-N-methylaniline**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **4-Chloro-N-methylaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chloro-N-methylaniline(932-96-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. nj.gov [nj.gov]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. sdfine.com [sdfine.com]
- 6. cdn.chemservice.com [cdn.chemservice.com]
- 7. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Chloro-N-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146314#personal-protective-equipment-for-handling-4-chloro-n-methylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com